

solubility of D-Mannuronic acid lactone in organic solvents

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Compound of Interest

Compound Name: *D-Mannuronicacidlactone*

Cat. No.: *B15129865*

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Technical Support Center: D-Mannuronic Acid Lactone

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of D-Mannuronic acid lactone in organic solvents. Below you will find frequently asked questions (FAQs), troubleshooting guides for common experimental issues, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of D-Mannuronic acid lactone?

D-Mannuronic acid lactone is a polar molecule due to the presence of multiple hydroxyl groups and a lactone ring. Consequently, it is highly soluble in water^{[1][2]}. Its solubility in organic solvents is generally limited and decreases with decreasing solvent polarity. Based on data for structurally similar sugar lactones, it is expected to be slightly soluble in polar protic solvents like methanol and ethanol, and likely has very low solubility in non-polar solvents such as toluene or hexane^{[1][2][3][4]}.

Q2: Is there any quantitative data available for the solubility of D-Mannuronic acid lactone in specific organic solvents?

Direct quantitative solubility data for D-Mannuronic acid lactone in a wide range of organic solvents is limited in publicly available literature. However, we can infer its likely solubility based on data from the closely related compound, D-Glucuronolactone, and general principles of solubility for polyhydroxylated compounds.

Data Presentation: Solubility of D-Mannuronic Acid Lactone and Related Compounds

Solvent	Compound	Temperature (°C)	Solubility (g/100 mL)	Notes
Water	D-Mannuronic acid lactone	Not Specified	Soluble	[1][2]
Water	D-Glucuronolactone	25	26.9	[5]
Water	D-Glucuronolactone	21	25.7	[6]
Methanol	D-Glucuronolactone	Not Specified	Slightly Soluble	Qualitative observation.[1][2]
Ethanol	D-Glucuronolactone	Not Specified	Slightly Soluble	Qualitative observation.[1][2]
DMSO	D-Glucuronolactone	Not Specified	100 mg/mL (10 g/100mL)	Requires sonication.[7]
N,N-Dimethylformamide (DMF)	(+)-Biotin intermediate lactone	287.15-323.75 K	Highest among tested solvents	Relative solubility order provided. [8][9]
Dichloromethane	(+)-Biotin intermediate lactone	287.15-323.75 K	High	Relative solubility order provided. [8][9]
Tetrahydrofuran	(+)-Biotin intermediate lactone	287.15-323.75 K	Moderate	Relative solubility order provided. [8][9]
Ethyl Acetate	(+)-Biotin intermediate lactone	287.15-323.75 K	Moderate	Relative solubility order provided. [8][9]

Toluene	(+)-Biotin intermediate lactone	287.15-323.75 K	Low	Relative solubility order provided. [8] [9]
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Q3: What factors can affect the solubility of D-Mannuronic acid lactone?

Several factors can influence the solubility of D-Mannuronic acid lactone:

- Temperature: Solubility of solids in liquids generally increases with temperature.
- Solvent Polarity: As a polar compound, it will be more soluble in polar solvents.
- Purity of the Compound: Impurities can affect solubility.
- Presence of Water: Traces of water in organic solvents can increase the solubility of hydrophilic compounds like D-Mannuronic acid lactone.
- pH: In aqueous solutions, the lactone ring can hydrolyze to the open-chain carboxylic acid, which can ionize depending on the pH. This equilibrium can affect the overall solubility.

Troubleshooting Guide

Issue 1: D-Mannuronic acid lactone is not dissolving in my chosen organic solvent.

- Cause: The solvent may be too non-polar.
- Solution:
 - Try a more polar solvent. Refer to the solubility table for guidance.
 - Gently warm the mixture. Be cautious, as crude preparations of D-Mannuronic acid lactone can decompose at elevated temperatures[\[10\]](#).
 - Use sonication to aid dissolution.
 - If permissible for your application, consider adding a small amount of a co-solvent with higher polarity (e.g., a trace of water or DMSO).

Issue 2: The solution of D-Mannuronic acid lactone has turned brown upon heating.

- Cause: The compound may be decomposing. Crude syrups of D-Mannuronic acid lactone are known to darken and decompose, especially at elevated temperatures[10].
- Solution:
 - Avoid excessive heating. If warming is necessary, use a controlled temperature water bath and monitor for any color change.
 - Prepare solutions fresh and store them at a low temperature if they are not for immediate use[10].
 - Ensure the starting material is of high purity to minimize degradation.

Issue 3: Inconsistent solubility results between experiments.

- Cause: This could be due to variations in experimental conditions.
- Solution:
 - Precisely control the temperature during your experiments.
 - Ensure the solvent is anhydrous if trace amounts of water could be a confounding factor.
 - Use a consistent method for agitating the sample to reach equilibrium.
 - Verify the purity of your D-Mannuronic acid lactone.

Experimental Protocols

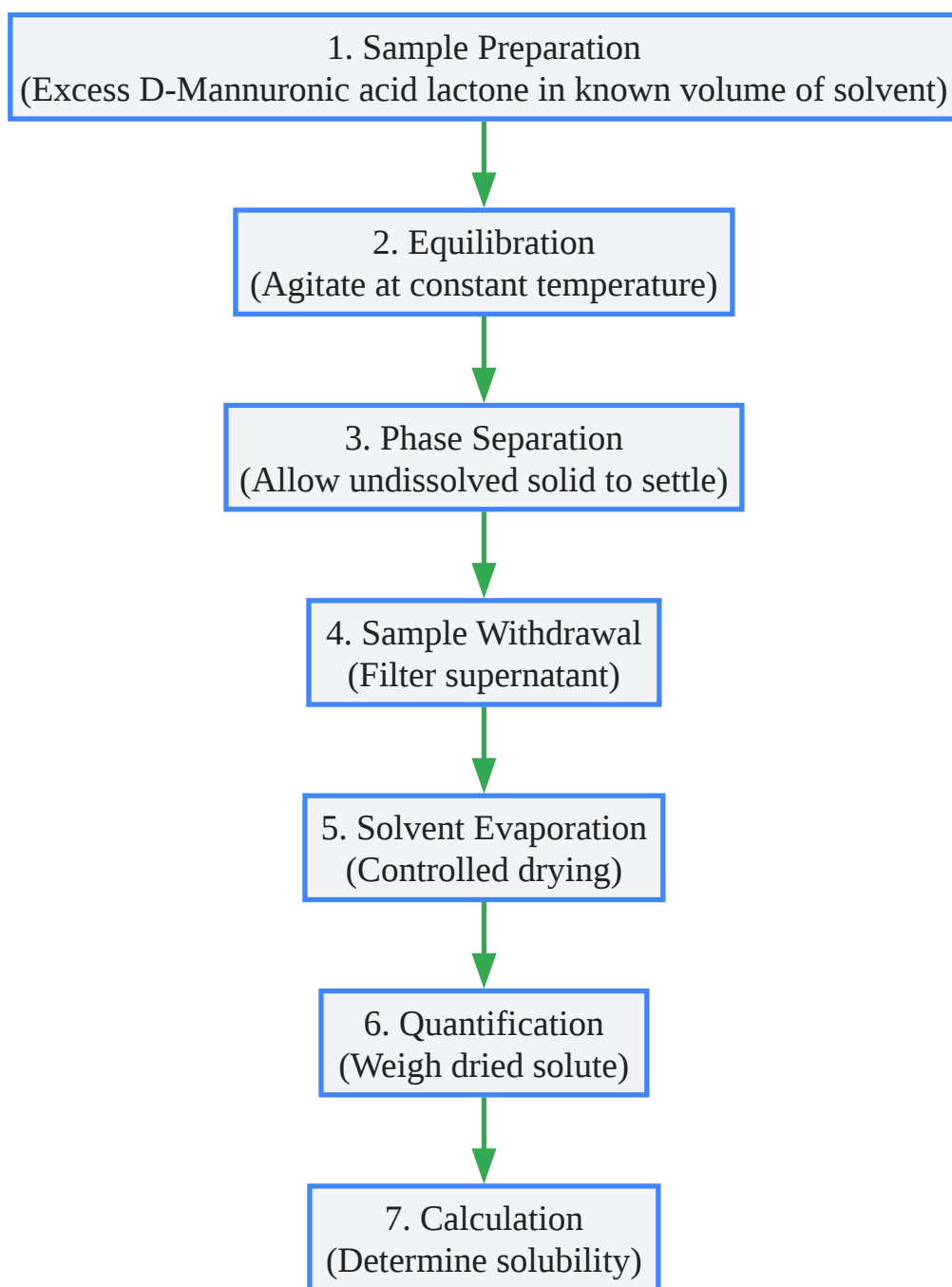
Protocol 1: Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, evaporating the solvent, and weighing the dissolved solid.

Methodology:

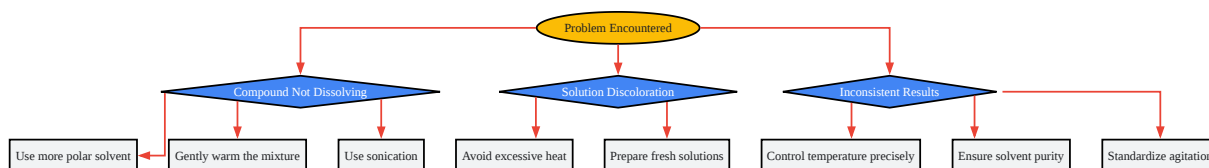
- **Sample Preparation:** Add an excess amount of D-Mannuronic acid lactone to a known volume of the organic solvent in a sealed vial.
- **Equilibration:** Agitate the vial at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure the solution reaches equilibrium. A shaking incubator or magnetic stirrer can be used.
- **Phase Separation:** Allow the vial to stand undisturbed at the constant temperature until the undissolved solid has settled.
- **Sample Withdrawal:** Carefully withdraw a known volume of the clear supernatant using a pre-weighed, pre-heated (to the experimental temperature) gas-tight syringe fitted with a filter to prevent aspiration of solid particles.
- **Solvent Evaporation:** Transfer the supernatant to a pre-weighed container and evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause decomposition of the lactone.
- **Quantification:** Once the solvent is completely removed, weigh the container with the dried solute. The difference in weight gives the mass of the dissolved D-Mannuronic acid lactone.
- **Calculation:** Calculate the solubility in g/100 mL or other desired units.

Visualizations



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Caption: Workflow for Gravimetric Solubility Determination.



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